

Essential Safety and Operational Guide for 2-Methyl-6-nitrobenzoxazole

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Compound of Interest

Compound Name: 2-Methyl-6-nitrobenzoxazole

Cat. No.: B181781

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This guide provides immediate, essential safety and logistical information for handling **2-Methyl-6-nitrobenzoxazole** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Chemical Profile:

- Chemical Name: **2-Methyl-6-nitrobenzoxazole**
- CAS Number: 5683-43-2
- Molecular Formula: C₈H₆N₂O₃[\[1\]](#)
- Appearance: Solid (based on similar compounds)

Hazard Identification:

Based on aggregated GHS data, **2-Methyl-6-nitrobenzoxazole** is considered harmful if swallowed.[\[1\]](#) Related nitro- and benzoxazole compounds may cause skin and eye irritation, and may be harmful if inhaled.[\[2\]](#)

Personal Protective Equipment (PPE)

Proper PPE is critical to minimize exposure risk. The following table summarizes the recommended equipment for handling **2-Methyl-6-nitrobenzoxazole**.

PPE Category	Type/Material Specification
Eye Protection	Safety glasses with side-shields or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.
Hand Protection	Chemical-resistant gloves, such as nitrile rubber. Gloves must be inspected prior to use.
Skin and Body Protection	Laboratory coat, long-sleeved clothing.
Respiratory Protection	For nuisance exposures or when handling outside of a ventilated enclosure, a NIOSH-approved N95 or P1 (EN 143) dust mask should be used.

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is essential for safety.

1. Preparation:

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.
- Gather PPE: Assemble all necessary PPE as detailed in the table above.
- Prepare Work Area: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.^[3] An eyewash station and safety shower must be readily accessible.^[3]
- Spill Kit: Have a spill kit readily available that is appropriate for solid chemical spills.

2. Handling:

- Weighing: Weigh the solid compound in a ventilated enclosure to minimize dust inhalation.
- Personal Hygiene: Do not eat, drink, or smoke when handling this chemical.^{[2][4]} Wash hands thoroughly after handling.^[2]

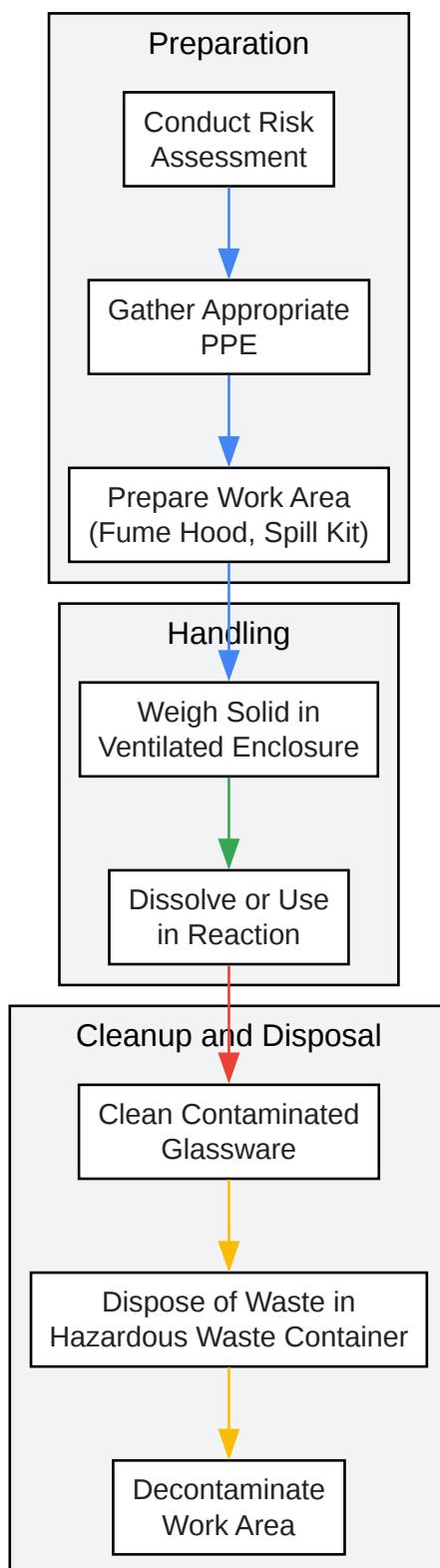
- Avoid Contact: Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[2]

3. Cleanup and Disposal Plan:

- Waste Disposal: Dispose of **2-Methyl-6-nitrobenzoxazole** and any contaminated materials in a designated hazardous waste container.[3] All disposal must be in accordance with local, regional, and national regulations.[3]
- Decontamination: Clean all contaminated glassware and work surfaces thoroughly. Contaminated clothing should be laundered separately before reuse.[2]

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **2-Methyl-6-nitrobenzoxazole**.



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Caption: Experimental workflow for handling solid hazardous chemicals.

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